

Technical Guide: Safety Data for 1-Hexen-3-one-d3

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Compound of Interest

Compound Name: 1-Hexen-3-one - d3

Cat. No.: B591099

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Disclaimer: This document provides a comprehensive overview of the available safety data for 1-Hexen-3-one, which is used as a surrogate for 1-Hexen-3-one-d3 due to the limited availability of specific data for the deuterated compound. The toxicological properties of the deuterated form are expected to be very similar to the non-deuterated compound. All information should be used in the context of a comprehensive safety assessment.

Chemical and Physical Properties

This section summarizes the key physical and chemical properties of 1-Hexen-3-one. These properties are essential for understanding the substance's behavior and for implementing appropriate safety measures.

Property	Value	Source
Molecular Formula	C ₆ H ₁₀ O	--INVALID-LINK--
Molecular Weight	98.14 g/mol	--INVALID-LINK--
Appearance	Colorless liquid	--INVALID-LINK--
Odor	Pungent	--INVALID-LINK--
Boiling Point	127-129 °C	--INVALID-LINK--
Flash Point	22 °C (71.6 °F)	--INVALID-LINK--
Density	0.84 g/cm ³	--INVALID-LINK--
Vapor Pressure	23 hPa @ 20 °C	--INVALID-LINK--
Solubility	Slightly soluble in water.	--INVALID-LINK--

Hazard Identification and GHS Classification

1-Hexen-3-one is classified as a hazardous substance. The following table summarizes its GHS classification.

Hazard Class	Hazard Category	Signal Word	Hazard Statement
Flammable Liquids	Category 2	Danger	H225: Highly flammable liquid and vapor.[1]
Skin Corrosion/Irritation	Category 2	Warning	H315: Causes skin irritation.[1]
Serious Eye Damage/Eye Irritation	Category 2A	Warning	H319: Causes serious eye irritation.[1]
Specific Target Organ Toxicity - Single Exposure (Respiratory tract irritation)	Category 3	Warning	H335: May cause respiratory irritation.[1]
Aspiration Hazard	Category 1	Danger	H304: May be fatal if swallowed and enters airways.[1]

Toxicological Information

As an α,β -unsaturated ketone, the toxicity of 1-Hexen-3-one is primarily attributed to its electrophilic nature, which allows it to react with biological nucleophiles.

Acute Toxicity: Specific LD50 and LC50 values for 1-Hexen-3-one are not readily available in the searched literature. However, for the related compound 1-Hexen-3-ol, an oral LD50 in rats is reported as 310 mg/kg, indicating significant toxicity.[2]

Mechanism of Toxicity: The primary mechanism of toxicity for α,β -unsaturated ketones is through Michael addition. The electrophilic β -carbon of the unsaturated system readily reacts with nucleophilic groups in biological macromolecules, particularly the sulfhydryl groups of cysteine residues in proteins and glutathione (GSH).[3]

Depletion of cellular glutathione, a key antioxidant, can lead to a state of oxidative stress. This imbalance between the production of reactive oxygen species (ROS) and the cell's ability to detoxify them can result in damage to DNA, proteins, and lipids, ultimately leading to cellular dysfunction and death.[4][5]

Genotoxicity: Studies on other α,β -unsaturated carbonyl compounds have shown evidence of genotoxicity, including the induction of oxidative DNA damage.^[4] This is a significant concern for this class of compounds.

Experimental Protocols

Due to the lack of specific published toxicological studies for 1-Hexen-3-one-d3, a representative experimental protocol for assessing genotoxicity using the Comet Assay is provided below. This assay is suitable for detecting DNA strand breaks and oxidative DNA damage.

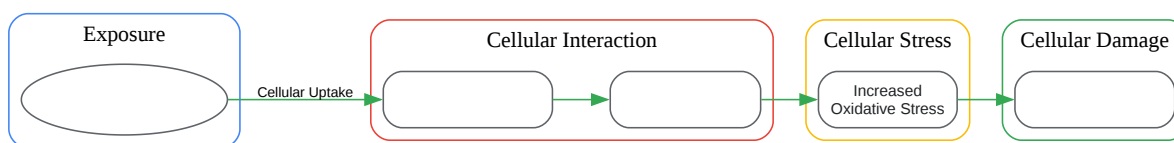
Protocol: Alkaline Comet Assay for Genotoxicity Assessment

- Cell Culture and Treatment:
 - Human cell lines (e.g., HepG2, A549) are cultured under standard conditions.
 - Cells are seeded in 6-well plates and allowed to attach for 24 hours.
 - A stock solution of 1-Hexen-3-one-d3 is prepared in a suitable solvent (e.g., DMSO).
 - Cells are treated with a range of concentrations of 1-Hexen-3-one-d3 (and a vehicle control) for a defined period (e.g., 2-4 hours).
- Cell Harvesting and Embedding:
 - After treatment, cells are washed with PBS, trypsinized, and resuspended in a low-melting-point agarose.
 - The cell suspension is pipetted onto a pre-coated microscope slide and allowed to solidify.
- Lysis:
 - The slides are immersed in a cold lysis solution (containing high salt and detergents) to remove cell membranes and cytoplasm, leaving the nuclear material (nucleoids).
- Alkaline Unwinding and Electrophoresis:

- Slides are placed in an electrophoresis tank filled with a high pH alkaline buffer to unwind the DNA.
- Electrophoresis is performed at a low voltage to allow the migration of damaged DNA fragments out of the nucleoid, forming a "comet" shape.
- Neutralization and Staining:
 - Slides are neutralized with a Tris buffer and stained with a fluorescent DNA-binding dye (e.g., SYBR Green).
- Visualization and Analysis:
 - Slides are visualized using a fluorescence microscope.
 - Image analysis software is used to quantify the extent of DNA damage by measuring parameters such as the percentage of DNA in the comet tail and the tail moment.

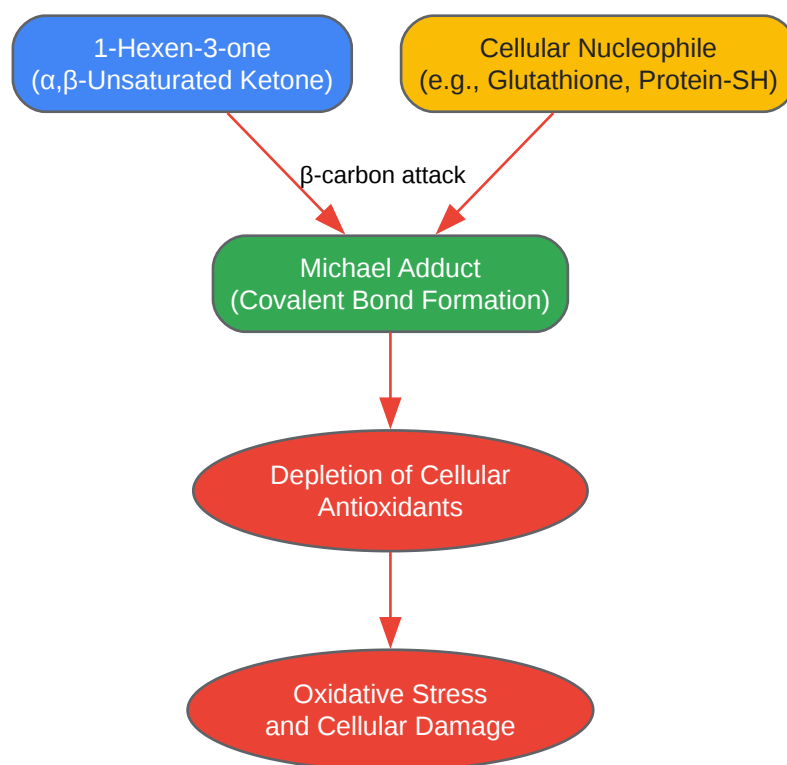
Visualizations

The following diagrams illustrate the key concepts related to the toxicity of 1-Hexen-3-one.



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Caption: Workflow of 1-Hexen-3-one-d3 induced cellular toxicity.



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Caption: Michael addition pathway of 1-Hexen-3-one toxicity.

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